Spectroscopic data for Amber naphthofuran characterization (NMR, IR, Mass Spec).

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Amber naphthofuran	
Cat. No.:	B10790042	Get Quote

Characterization of Amber Naphthofuran: A Spectroscopic Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and methodologies used for the characterization of **Amber naphthofuran**, a key ingredient in the fragrance industry. **Amber naphthofuran**, scientifically known as dodecahydro-3a,6,6,9a-tetramethylnaphtho[2,1-b]furan (CAS No. 3738-00-9), is also recognized by trade names such as Ambrox® DL and Cetalox®. Its complex chemical structure necessitates a multi-faceted analytical approach for unambiguous identification and quality control. This document details the expected results from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), supported by detailed experimental protocols.

Spectroscopic Data Summary

The following tables summarize the expected quantitative data from the spectroscopic analysis of **Amber naphthofuran**. It is important to note that specific values may vary slightly depending on the instrumentation, experimental conditions, and the specific isomeric composition of the sample.

Table 1: Predicted ¹H NMR Spectroscopic Data for **Amber Naphthofuran**

Chemical Shift (δ) ppm	Multiplicity	Integration (Number of Protons)	Assignment
~ 0.8 - 1.0	Multiple singlets	12H	Methyl groups (C-3a, C-6, C-6, C-9a)
~ 1.0 - 2.0	Complex multiplets	14H	Methylene and methine protons of the decahydronaphthofuran ring system
~ 3.4 - 3.9	Multiplets	2H	Methylene protons adjacent to the ether oxygen (-O-CH_2-)

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **Amber Naphthofuran**

Chemical Shift (δ) ppm	Carbon Type	Assignment
~ 15 - 35	CH_3	Methyl carbons
~ 20 - 45	CH_2	Methylene carbons of the aliphatic rings
~ 40 - 60	CH	Methine carbons of the aliphatic rings
~ 70 - 85	C	Quaternary carbons of the ring junctions
~ 75 - 90	CH	

- To cite this document: BenchChem. [Spectroscopic data for Amber naphthofuran characterization (NMR, IR, Mass Spec).]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10790042#spectroscopic-data-for-amber-naphthofuran-characterization-nmr-ir-mass-spec]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com